

Technical Guide: Physical Properties of 2-Chloro-3-(chloromethyl)thiophene

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Compound of Interest

Compound Name:	2-Chloro-3-(chloromethyl)thiophene
Cat. No.:	B022618

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Introduction

2-Chloro-3-(chloromethyl)thiophene, with the CAS number 109459-94-1, is a chlorinated thiophene derivative of significant interest in organic synthesis and pharmaceutical development.^[1] Its unique chemical structure, featuring a thiophene ring substituted with both a chlorine atom and a chloromethyl group, makes it a versatile intermediate.^[1] This compound is particularly crucial as a building block in the synthesis of various bioactive molecules, most notably the antifungal agent Tioconazole.^{[1][2]} This guide provides a comprehensive overview of the core physical properties of **2-Chloro-3-(chloromethyl)thiophene**, outlines detailed experimental protocols for their determination, and illustrates its application in pharmaceutical synthesis.

Core Physical Properties

The physical characteristics of **2-Chloro-3-(chloromethyl)thiophene** are essential for its handling, application in reactions, and for purification processes. The data compiled from various sources is summarized in the table below for clear and easy comparison.

Property	Value	Source(s)
Molecular Formula	C5H4Cl2S	[1]
Molecular Weight	167.06 g/mol	[3]
Appearance	Yellow solid	[4]
Density	1.4 ± 0.1 g/cm ³	[5][4]
Boiling Point	211.4 ± 25.0 °C at 760 mmHg	[5][4]
Flash Point	105.1 ± 9.9 °C	[5][4]
Refractive Index	1.577	[5][4]
Vapor Pressure	0.265 mmHg at 25°C	[4]
Solubility	Insoluble in water; Soluble in organic solvents.	[4]

Experimental Protocols for Property Determination

The following sections detail standardized methodologies for the experimental determination of the key physical properties of **2-Chloro-3-(chloromethyl)thiophene**.

Determination of Boiling Point (Capillary Method)

This method is suitable for determining the boiling point of a small quantity of a liquid organic compound.

Materials:

- Thiele tube or melting point apparatus with a heating block
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube (fusion tube)
- Sample of **2-Chloro-3-(chloromethyl)thiophene**

- Heating mantle or Bunsen burner
- Stand and clamps

Procedure:

- A small amount of liquid **2-Chloro-3-(chloromethyl)thiophene** is placed into the fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the sample.
- The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube or a suitable heating block.
- The apparatus is heated slowly and uniformly.
- Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The temperature at which a rapid and continuous stream of bubbles emerges is noted. This temperature corresponds to the boiling point of the liquid.

Determination of Density (Pycnometer Method)

This protocol outlines the use of a pycnometer (specific gravity bottle) for the accurate determination of the density of a liquid.

Materials:

- Pycnometer (volumetric flask with a stopper)
- Analytical balance (4-decimal place)
- Distilled water
- Sample of **2-Chloro-3-(chloromethyl)thiophene**

- Thermometer
- Drying oven

Procedure:

- An empty, clean, and dry pycnometer with its stopper is weighed accurately (W1).
- The pycnometer is filled with distilled water and the stopper is inserted. It is then weighed again (W2). The temperature of the water is recorded.
- The water is removed, and the pycnometer is thoroughly dried.
- The pycnometer is then filled with the liquid sample of **2-Chloro-3-(chloromethyl)thiophene**, and the stopper is inserted. It is weighed for a third time (W3).
- The density of the sample is calculated using the formula: Density = $[(W3 - W1) / (W2 - W1)]$
* Density of water at the recorded temperature.

Determination of Solubility

This procedure is a qualitative assessment of the solubility of **2-Chloro-3-(chloromethyl)thiophene** in various solvents.

Materials:

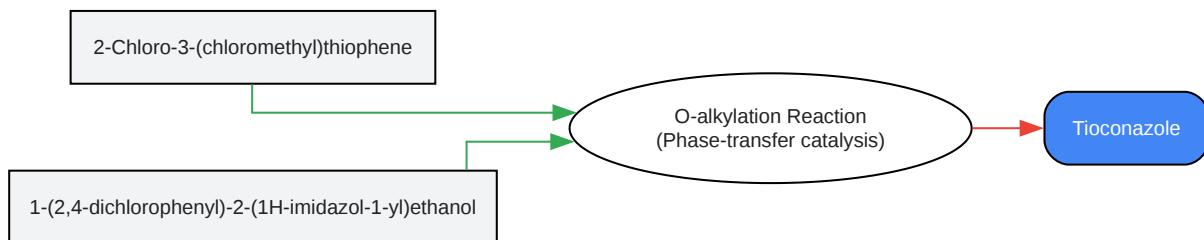
- Small test tubes
- Sample of **2-Chloro-3-(chloromethyl)thiophene**
- A range of solvents (e.g., water, ethanol, acetone, diethyl ether, toluene)
- Vortex mixer or stirring rod
- Spatula

Procedure:

- Approximately 25 mg of solid **2-Chloro-3-(chloromethyl)thiophene** is placed into a small test tube.
- 0.75 mL of the first solvent (e.g., water) is added in small portions.
- After each addition, the test tube is vigorously shaken or vortexed.
- The mixture is observed to determine if the solid dissolves completely. If it dissolves, the compound is classified as soluble in that solvent.
- If the compound does not dissolve, it is classified as insoluble.
- Steps 1-5 are repeated for each of the selected organic solvents.

Application in Pharmaceutical Synthesis: Tioconazole Workflow

2-Chloro-3-(chloromethyl)thiophene is a key intermediate in the synthesis of the antifungal drug Tioconazole. The following diagram illustrates the synthetic pathway.



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Caption: Synthetic pathway of Tioconazole from key intermediates.

Safety and Handling

2-Chloro-3-(chloromethyl)thiophene is classified as a hazardous substance and requires careful handling. It can cause severe skin burns and respiratory irritation.^[1] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should

be worn at all times. All handling should be performed in a well-ventilated fume hood. For storage, it is recommended to keep the compound in a cool, dry place, typically between 2°C and 8°C, to maintain its stability.[1][6]

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